

An In-depth Technical Guide on the Physical Properties of 1,1'-Methylenedibenzene

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Compound of Interest

Compound Name: Diphenylmethane

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This technical guide provides a comprehensive overview of the core physical properties of 1,1'-methylenedibenzene, also known as **diphenylmethane**. The information is presented to support research, development, and application activities where this compound is utilized.

Chemical Identity

Systematic Name	1,1'-Methylenedibenzene
Common Name	Diphenylmethane
CAS Number	101-81-5[1]
Molecular Formula	C ₁₃ H ₁₂ [1][2]
Molecular Weight	168.23 g/mol [1]
Structure	Two phenyl groups attached to a central methylene bridge.

Physical Properties

The physical characteristics of 1,1'-methylenedibenzene are summarized in the table below, providing a consolidated reference for laboratory and developmental work.

Property	Value	Conditions
Appearance	Colorless liquid or white solid[3][4]	Standard temperature and pressure
Odor	Aromatic, pleasant, described as similar to oranges or floral[2][4]	
Melting Point	22 to 25.4 °C (72 to 77.7 °F; 295 to 298.5 K)[2][3]	
Boiling Point	264 - 264.5 °C (507 - 508.1 °F; 537 - 537.6 K)[2][3]	At 760 mmHg
Density	1.006 g/mL (liquid)[3]	At 20 °C
1.0008 g/cm ³ (liquid)[2]	At 26 °C / 4 °C	
1.3421 g/cm ³ (solid)[2]	At 10 °C / 4 °C	
Solubility	Insoluble in water; Soluble in organic solvents[4]	
Vapor Pressure	0.00821 mmHg[2]	At 25 °C
Vapor Density	5.8 (Air = 1)[2]	
Flash Point	130 °C (266 °F)[2]	Closed cup
Refractive Index	1.57683[2]	At 20 °C/D

Experimental Protocols

Detailed methodologies for determining the key physical properties of 1,1'-methylenedibenzene are outlined below. These protocols are standard laboratory procedures applicable to this and similar organic compounds.

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The melting point is a crucial indicator of purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of 1,1'-methylenedibenzene

Procedure:

- Sample Preparation: A small amount of finely powdered, dry 1,1'-methylenedibenzene is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.[\[5\]](#)
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range. For pure compounds, this range is typically narrow (0.5-1.0 °C).[\[6\]](#)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Apparatus:

- Thiele tube or a small-scale distillation apparatus[\[7\]](#)
- Small test tube (e.g., Durham tube)[\[7\]](#)
- Capillary tube (sealed at one end)

- Thermometer
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil (for Thiele tube method)

Procedure (Micro method using a Thiele tube):

- **Sample Preparation:** A small amount (a few drops) of liquid 1,1'-methylenedibenzene is placed in a small test tube. A capillary tube, with its sealed end up, is placed inside the test tube containing the liquid.[8]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing mineral oil.[7]
- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.[9]
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a continuous and rapid stream of bubbles is observed. The heat is then removed.
- **Recording the Boiling Point:** The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[9]

Density is the mass of a substance per unit volume. For a liquid like 1,1'-methylenedibenzene, this can be determined using a pycnometer or by simply measuring the mass of a known volume.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance.
- Thermometer
- Water bath (for temperature control)

Procedure (using a graduated cylinder and balance):

- **Mass of Empty Container:** The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance.
- **Volume of Liquid:** A specific volume of 1,1'-methylenedibenzene is carefully measured into the graduated cylinder.
- **Mass of Container and Liquid:** The total mass of the graduated cylinder containing the liquid is measured.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty cylinder from the total mass. The density is then calculated by dividing the mass of the liquid by its volume.^[10] It is crucial to record the temperature at which the measurement is made, as density is temperature-dependent.^[10]

Spectroscopic Data

While detailed spectra are beyond the scope of this guide, the expected spectroscopic features of 1,1'-methylenedibenzene are as follows:

- **¹H NMR:** The proton NMR spectrum is expected to show a singlet for the two methylene protons (CH₂) and a multiplet for the ten aromatic protons (phenyl groups).^[11]
- **¹³C NMR:** The carbon NMR spectrum will show a peak for the methylene carbon and distinct peaks for the carbons of the phenyl rings.
- **Mass Spectrometry:** The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound.^[12]
- **IR Spectroscopy:** The infrared spectrum will exhibit characteristic absorption bands for C-H stretching in the aromatic and aliphatic regions, as well as C=C stretching from the phenyl rings.

Logical Relationships and Workflows

At present, there are no established, complex signaling pathways or intricate experimental workflows directly centered on 1,1'-methylenedibenzene that would necessitate a detailed

graphical representation. The primary utility of this compound lies in its role as a fundamental building block in organic synthesis and as a reference compound.

Should specific workflows be developed, such as in a multi-step synthesis or a metabolic pathway analysis, a flowchart could be generated to illustrate the sequence of events. For instance, a simple synthetic workflow could be represented as:



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Caption: A generalized workflow for the synthesis of 1,1'-methylenedibenzene.

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